

# Technical Guide: Physicochemical Properties of Methyl 3-methoxy-4-nitrobenzoate

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## Compound of Interest

Compound Name: Methyl 3-methoxy-4-nitrobenzoate

Cat. No.: B1346451

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This document provides core physicochemical data for **Methyl 3-methoxy-4-nitrobenzoate**, a compound of interest in various research and development applications. The information is presented to support laboratory work and computational modeling.

## Physicochemical Data

The fundamental molecular properties of **Methyl 3-methoxy-4-nitrobenzoate** have been determined and are summarized in the table below. This data is essential for stoichiometric calculations, solution preparation, and analytical characterization.

Parameter	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>5</sub>	<a href="#">[1]</a>
Molecular Weight	211.1715 g/mol	<a href="#">[1]</a>
CAS Registry Number	5081-37-8	<a href="#">[1]</a>

## Molecular Structure

The structural arrangement of atoms and functional groups in **Methyl 3-methoxy-4-nitrobenzoate** is a key determinant of its chemical reactivity and biological activity. The diagram below illustrates the molecular structure.

Caption: Molecular structure of **Methyl 3-methoxy-4-nitrobenzoate**.

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## References

- 1. Methyl 3-methoxy-4-nitrobenzoate [webbook.nist.gov]
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